

Cross-resistance studies with Pilabactam sodium and other beta-lactamase inhibitors

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pilabactam sodium*

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Pilabactam Sodium: A Novel Beta-Lactamase Inhibitor Tackling Cross-Resistance

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San Diego, CA – In the ongoing battle against antimicrobial resistance, a new beta-lactamase inhibitor, **Pilabactam sodium** (also known as QPX7728), is demonstrating remarkable potential in overcoming resistance mechanisms that render many current antibiotics ineffective. Developed by Qpex Biopharma, this novel agent exhibits a broad spectrum of activity against both serine and metallo-beta-lactamases, offering a promising new option for treating infections caused by multidrug-resistant Gram-negative bacteria. This guide provides a comprehensive comparison of **Pilabactam sodium** with other beta-lactamase inhibitors, supported by experimental data.

Overcoming the Resistance Challenge

The effectiveness of beta-lactam antibiotics is consistently threatened by the production of beta-lactamase enzymes by bacteria. While the introduction of beta-lactamase inhibitors (BLIs) has been a crucial strategy, the emergence of new and diverse enzymes, including metallo-beta-lactamases (MBLs), has created a significant clinical challenge. **Pilabactam sodium**, a cyclic boronic acid-based BLI, distinguishes itself by its ability to inhibit a wider range of these enzymes than many currently available inhibitors.^{[1][2]}

Comparative In Vitro Activity

Pilabactam sodium, in combination with various beta-lactam antibiotics, has shown potent in vitro activity against a wide array of clinically important Gram-negative pathogens that are resistant to other commercially available beta-lactam/beta-lactamase inhibitor combinations.

Activity against Carbapenem-Resistant *Acinetobacter baumannii* (CRAB)

Pilabactam sodium significantly enhances the potency of meropenem against CRAB isolates. The addition of **Pilabactam sodium** at concentrations of 4 and 8 µg/mL markedly reduces the Minimum Inhibitory Concentration (MIC) of meropenem required to inhibit the growth of these highly resistant bacteria.

Table 1: Comparative Activity of Meropenem in Combination with **Pilabactam Sodium** against Carbapenem-Resistant *Acinetobacter baumannii* (n=275)[3][4]

Combination Agent	Pilabactam Sodium Concentration (µg/mL)	Meropenem MIC50 (µg/mL)	Meropenem MIC90 (µg/mL)
Meropenem alone	-	64	>64
Meropenem + Pilabactam	4	4	8
Meropenem + Pilabactam	8	2	4

Activity against *Pseudomonas aeruginosa*

Against a challenging panel of *Pseudomonas aeruginosa* isolates, including those resistant to ceftazidime-avibactam and ceftolozane-tazobactam, **Pilabactam sodium** restores the activity of multiple beta-lactam partners. Notably, the combination with ceftolozane demonstrates superior activity.

Table 2: Comparative Activity of Beta-Lactam Combinations with **Pilabactam Sodium** (8 µg/mL) against a Challenge Panel of *Pseudomonas aeruginosa* (n=290)[1]

Combination Agent	% Susceptible at Breakpoint
Ceftolozane-Tazobactam	1.4
Ceftazidime-Avibactam	2.4
Meropenem-Vaborbactam	15.2
Imipenem-Relebactam	19.3
Ceftolozane + Pilabactam	78.6
Meropenem + Pilabactam	65.5
Cefepime + Pilabactam	70.3
Piperacillin + Pilabactam	70.3

Activity against Enterobacterales

Pilabactam sodium demonstrates potent activity against Enterobacterales producing a wide range of beta-lactamases, including extended-spectrum beta-lactamases (ESBLs), *Klebsiella pneumoniae* carbapenemases (KPCs), and metallo-beta-lactamases (MBLs). It effectively restores the activity of both intravenous and oral beta-lactam antibiotics.

Table 3: Comparative Activity of Meropenem in Combination with **Pilabactam Sodium** against Carbapenem-Resistant Enterobacterales (n=208)[1]

Combination Agent	Pilabactam Sodium Concentration (µg/mL)	Meropenem MIC50 (µg/mL)	Meropenem MIC90 (µg/mL)
Meropenem alone	-	64	>128
Meropenem + Pilabactam	4	0.5	2
Meropenem + Pilabactam	8	0.25	1

Mechanism of Action: A Broader Net

Pilabactam sodium's unique cyclic boronate structure allows it to form a reversible covalent bond with the active site of both serine- and metallo-beta-lactamases.[2][5][6] This dual-targeting mechanism is a significant advantage over many existing inhibitors which are primarily effective against serine-beta-lactamases.



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Caption: Mechanism of action of **Pilabactam sodium** in combination with a beta-lactam antibiotic.

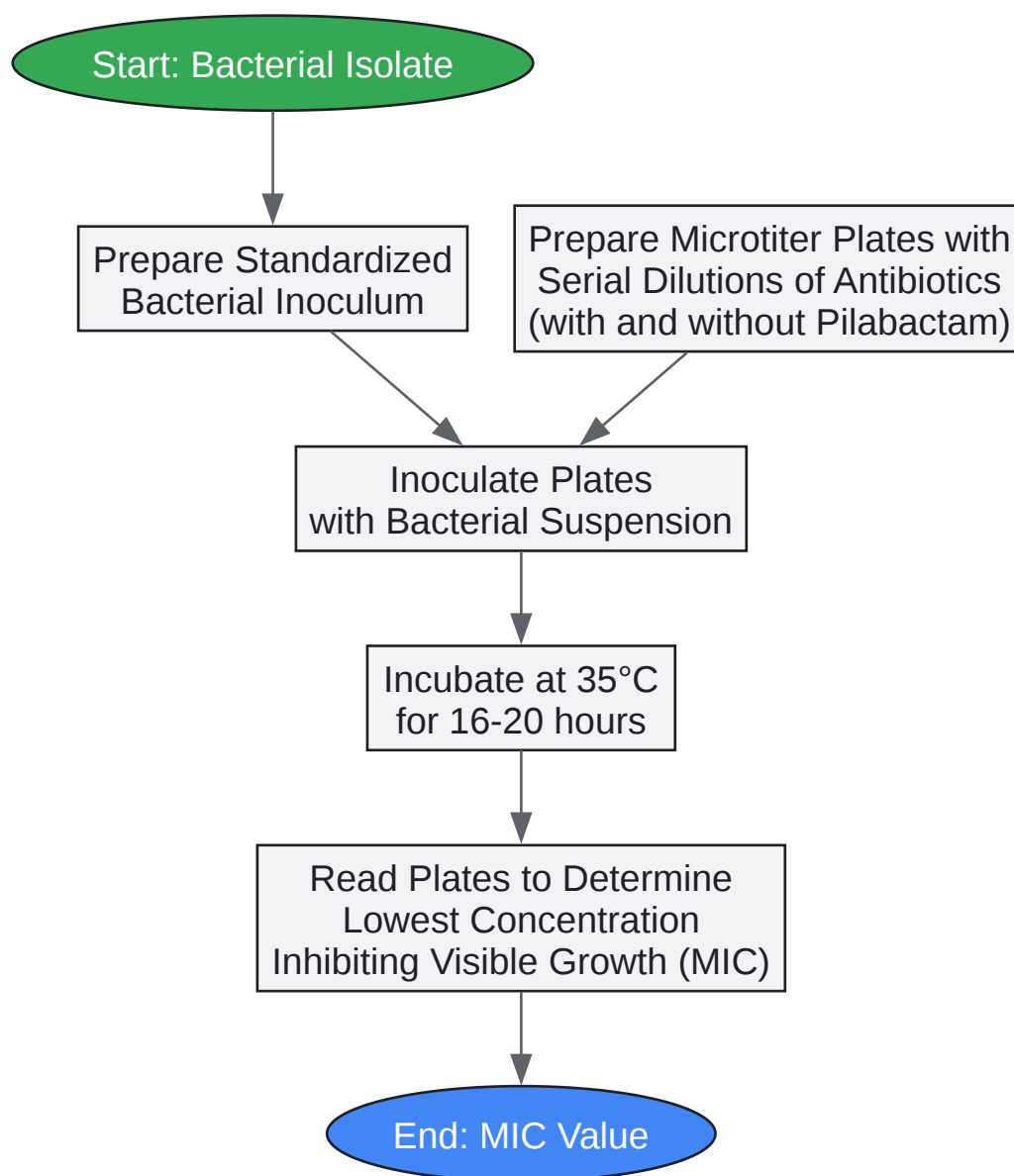
Experimental Protocols

The data presented in this guide were generated using standardized in vitro susceptibility testing methods.

Minimum Inhibitory Concentration (MIC) Testing

MIC values were determined by the broth microdilution method according to the guidelines established by the Clinical and Laboratory Standards Institute (CLSI).

Experimental Workflow:



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Caption: Standardized workflow for Minimum Inhibitory Concentration (MIC) determination.

Conclusion

Pilabactam sodium represents a significant advancement in the field of beta-lactamase inhibitors. Its ultra-broad-spectrum activity, particularly against challenging pathogens producing both serine- and metallo-beta-lactamases, positions it as a promising candidate to address the critical unmet medical need for new agents to treat serious Gram-negative infections. The in vitro data strongly suggest that **Pilabactam sodium**, in combination with

appropriate beta-lactam partners, has the potential to overcome a wide range of resistance mechanisms, thereby restoring the clinical utility of these essential antibiotics. Further clinical studies are underway to evaluate the in vivo efficacy and safety of **Pilabactam sodium**-based combination therapies.

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- To cite this document: BenchChem. [Cross-resistance studies with Pilabactam sodium and other beta-lactamase inhibitors]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3435033#cross-resistance-studies-with-pilabactam-sodium-and-other-beta-lactamase-inhibitors]

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